

Piboserod Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Piboserod hydrochloride*

Cat. No.: B1662215

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Abstract

Piboserod hydrochloride (CAS Number: 178273-87-5) is a potent and selective 5-HT₄ receptor antagonist that has been investigated for its therapeutic potential in various cardiovascular and gastrointestinal disorders. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and analytical methodologies related to **Piboserod hydrochloride**, intended to support research and development efforts in the scientific community. All quantitative data is presented in structured tables for clarity, and key experimental workflows and signaling pathways are visualized using diagrams.

Chemical Properties

Piboserod hydrochloride is the hydrochloride salt of Piboserod. Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	178273-87-5	[1]
Molecular Formula	C ₂₂ H ₃₂ CIN ₃ O ₂	[1]
Molecular Weight	405.96 g/mol	[1] [2]
Appearance	Solid powder	[3]
Solubility	Soluble in water and DMSO. [2] [3]	
Predicted pKa (Strongest Basic)	9.8 (Predicted)	
Storage Conditions	Store at -20°C for long-term stability.	[4]

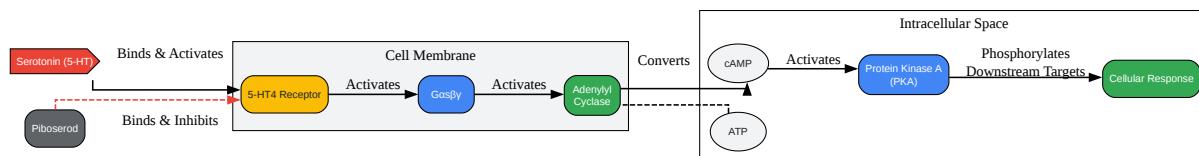
Note: Experimental values for melting point and boiling point are not readily available in the reviewed literature. The provided pKa is a predicted value.

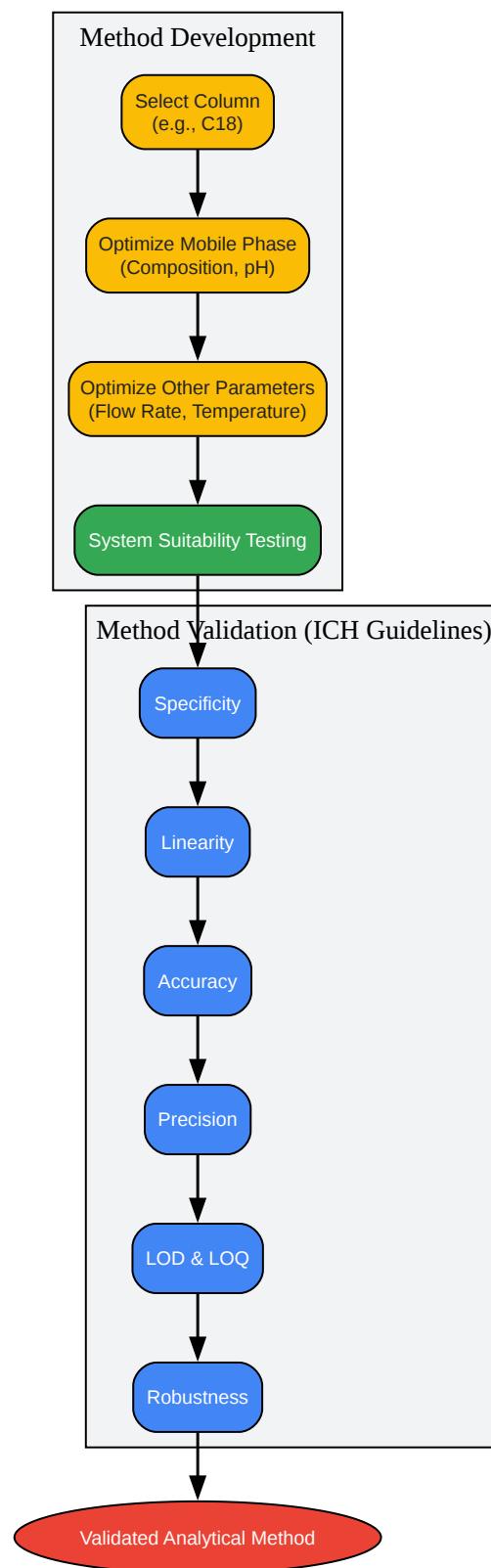
Mechanism of Action and Signaling Pathway

Piboserod is a selective antagonist of the 5-hydroxytryptamine 4 (5-HT₄) receptor.[\[4\]](#) The 5-HT₄ receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand serotonin (5-HT), primarily couples to the G_{αs} subunit. This initiates a signaling cascade involving the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels. Elevated cAMP, in turn, activates Protein Kinase A (PKA), which phosphorylates various downstream targets, modulating cellular function.

By competitively binding to the 5-HT₄ receptor, Piboserod blocks the binding of serotonin and subsequent activation of this signaling pathway. This antagonism can modulate various physiological processes, including gastrointestinal motility and cardiac function, which are key areas of investigation for this compound.

Below is a diagram illustrating the canonical 5-HT₄ receptor signaling pathway and the inhibitory action of Piboserod.





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- To cite this document: BenchChem. [Piboserod Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1662215#piboserod-hydrochloride-cas-number-and-chemical-properties>

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